

Technical Support Center: CLP290 Long-Term Toxicity Assessment

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CLP290

Cat. No.: B606730

[Get Quote](#)

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) regarding the long-term toxicity assessment of **CLP290**.

Frequently Asked Questions (FAQs)

Q1: What is the known long-term toxicity profile of **CLP290**?

Based on available preclinical studies, **CLP290** has demonstrated a favorable safety profile in short and medium-term assessments. A 7-day repeat-dose study in rats at doses up to 2000 mg/kg/day found no drug-related adverse effects on clinical condition, body weight, food consumption, hematology, coagulation, clinical chemistry, urinalysis, organ weight, or histopathology[1]. Furthermore, chronic daily administration for 10 weeks in a mouse model of spinal cord injury did not produce any obvious side effects[2].

Q2: Are there any specific organ toxicities associated with long-term **CLP290** administration?

In a 7-day repeat-dose study in rats, comprehensive pathological and histopathological examinations of various organs, including the adrenals, brain, heart, kidneys, liver, lungs, ovaries, pituitary, prostate, spleen, testes, thymus, thyroid with parathyroids, and uterus,

revealed no signs of toxicity[1]. However, it is important to note that very long-term studies (e.g., >6 months) have not been published.

Q3: Does **CLP290** exhibit cardiotoxicity?

The potential for cardiotoxicity, specifically hERG channel inhibition, was assessed for **CLP290** and its active metabolite, CLP257. Both compounds showed weak inhibition of the hERG tail current, suggesting a low risk of cardiotoxicity[1].

Q4: What are the expected side effects of **CLP290** compared to other therapeutics for neurological disorders?

A key advantage of **CLP290** observed in preclinical studies is the lack of sedative side effects often associated with other analgesics like pregabalin[1][2][3]. In a rotorod performance test, equipotent analgesic doses of **CLP290** did not impair motor function in rats, unlike pregabalin[1][4]. This is attributed to its specific mechanism of action targeting the KCC2 cotransporter, which is primarily expressed in the central nervous system[1][2].

Q5: How does the mechanism of action of **CLP290** relate to its safety profile?

CLP290 is a prodrug of CLP257, which acts as an activator of the K⁺/Cl⁻ Cotransporter 2 (KCC2)[5][6]. KCC2 is crucial for maintaining low intracellular chloride concentrations in mature neurons, which is essential for inhibitory neurotransmission[2][5][7]. KCC2 is selectively expressed in the central nervous system, which is thought to limit peripheral side effects[2]. By enhancing KCC2 function, **CLP290** helps to restore normal inhibitory signaling in pathological conditions like neuropathic pain and epilepsy[2][3][8].

Troubleshooting Guides

Scenario 1: Unexpected adverse effects are observed in a long-term rodent study.

- Question: We are observing unexpected clinical signs (e.g., weight loss, lethargy) in our long-term **CLP290** study in rats. How should we proceed?
- Answer:

- **Verify Dosing and Formulation:** Double-check the dose calculations, formulation protocol, and administration route. Ensure the vehicle used is appropriate and has been tested for its own potential effects. **CLP290** has been formulated in 20% Captisol or 20% 2-hydroxypropyl- β -cyclodextrin for oral administration in published studies[1].
- **Conduct Interim Clinical Pathology:** Perform interim blood draws for hematology and clinical chemistry to assess for systemic toxicity. Compare these results with baseline data and control groups.
- **Monitor Animal Welfare:** Increase the frequency of clinical observations and body weight measurements. Consider early humane endpoints for animals showing severe signs of toxicity.
- **Histopathological Examination:** At the study's conclusion or for any animals euthanized early, perform a comprehensive gross necropsy and histopathological analysis of all major organs.

Scenario 2: Inconsistent or lack of efficacy is observed in a chronic disease model.

- **Question:** Our long-term study of **CLP290** in a neuropathic pain model is not showing the expected analgesic effects. What could be the issue?
- **Answer:**
 - **Pharmacokinetic Analysis:** Ensure adequate drug exposure is being achieved. Conduct pharmacokinetic studies in your specific animal model and strain to confirm that the dosing regimen results in therapeutic concentrations of the active metabolite, CLP257.
 - **Target Engagement:** Assess whether **CLP290** is engaging its target, KCC2, in the relevant brain or spinal cord regions. This can be investigated by measuring downstream markers of KCC2 activity or through electrophysiological recordings.
 - **Disease Model Specifics:** The efficacy of **CLP290** may depend on the specific pathophysiology of the disease model. In some models of spinal cord injury, the timing of treatment initiation has been shown to be critical[9].

- Drug Stability: Confirm the stability of your **CLP290** formulation over the course of the study.

Data Presentation

Table 1: Summary of 7-Day Repeat-Dose Toxicology Study of **CLP290** in Rats[1]

Parameter	Vehicle Control	200 mg/kg/day CLP290	600 mg/kg/day CLP290	2000 mg/kg/day CLP290
Clinical Condition	No adverse effects	No adverse effects	No adverse effects	No adverse effects
Body Weight	Normal gain	Normal gain	Normal gain	Normal gain
Food Consumption	Normal	Normal	Normal	Normal
Hematology	Within normal limits	No significant changes from control	No significant changes from control	No significant changes from control
Coagulation	Within normal limits	No significant changes from control	No significant changes from control	No significant changes from control
Clinical Chemistry	Within normal limits	No significant changes from control	No significant changes from control	No significant changes from control
Urinalysis	Within normal limits	No significant changes from control	No significant changes from control	No significant changes from control
Organ Weight	No abnormalities	No significant changes from control	No significant changes from control	No significant changes from control
Pathology/Histopathology	No abnormalities	No drug-related findings	No drug-related findings	No drug-related findings

Table 2: hERG Tail Current Inhibition by CLP257 and **CLP290**[\[1\]](#)

Compound	IC50 (μM)	Risk Assessment
CLP257	449	Low Risk
CLP290	224	Low Risk

Experimental Protocols

7-Day Repeat-Dose Toxicology Study in Rats[\[1\]](#)

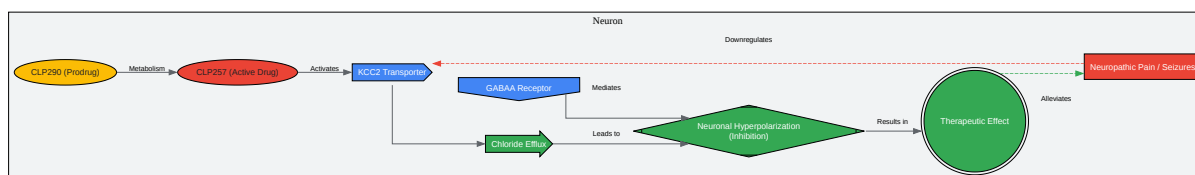
- Animals: Sprague-Dawley rats (5 males and 5 females per dose level).
- Test Article and Vehicle: **CLP290** and vehicle (20% Captisol) control.
- Dosing: **CLP290** (200, 600, and 2000 mg/kg/day) or vehicle was administered twice daily by oral gavage for 7 consecutive days.
- Observations: Mortality checks, clinical signs, food consumption, and body weights were observed during treatment.
- Terminal Procedures: At the end of treatment, animals were food-deprived overnight, and urine was collected for urinalysis. Terminal blood was collected from the abdominal aorta for hematology (EDTA tubes), coagulation (citrate tubes), and clinical chemistry (clotting-activator gel tubes) evaluations.
- Necropsy and Histopathology: A full necropsy was performed. Adrenals, brain, heart, kidneys, liver, lungs, ovaries, pituitary, prostate, spleen, testes, thymus, thyroid with parathyroids, and uterus were weighed. Brain, heart, kidneys, and liver were embedded in paraffin, sectioned, and stained for histopathological examination.

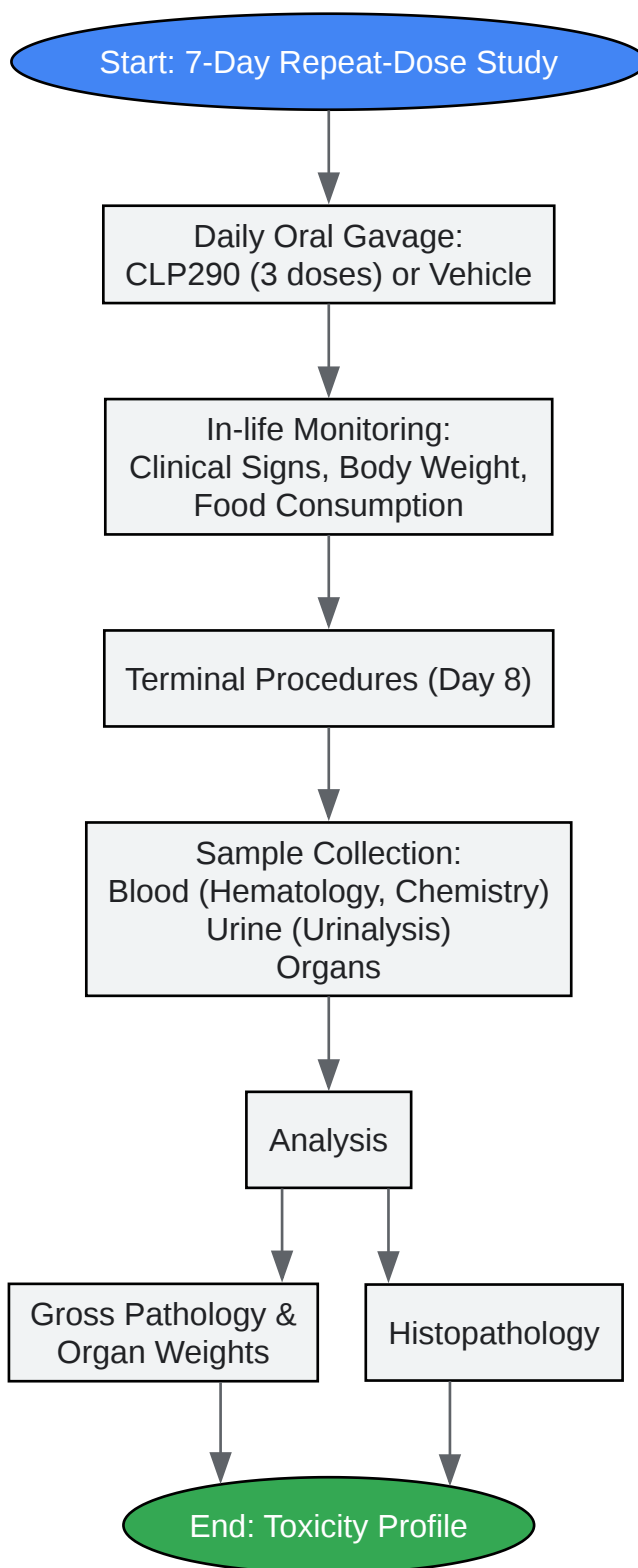
Rotorod Assay for Motor Performance[\[1\]](#)

- Apparatus: Accelerating rotorod (IITC).
- Procedure:

- Baseline motor performance was measured twice for each rat on the day of the test prior to compound administration.
- **CLP290** (in 20% 2-hydroxypropyl- β -cyclodextrin), Pregabalin (in 0.9% NaCl), or vehicle was administered orally.
- Rotorod performance (time on rod) was measured again 2 hours post-dose.
- Data Analysis: Results were expressed as a percentage of the pre-dose time on the rod for each animal.

Visualizations





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Chloride extrusion enhancers as novel therapeutics for neurological diseases - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. K⁺/Cl⁻ co-transporter-2 upmodulation: a multi-modal therapy to treat spinal cord injury - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. Development of KCC2 therapeutics to treat neurological disorders - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 5. Preclinical insights into therapeutic targeting of KCC2 for disorders of neuronal hyperexcitability - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 6. CLP 290 | K⁺/Cl⁻ Cotransporter 2 | Tocris Bioscience [[tocris.com](https://www.tocris.com/)]
- 7. Cation-Chloride Cotransporters KCC2 and NKCC1 as Therapeutic Targets in Neurological and Neuropsychiatric Disorders | MDPI [[mdpi.com](https://www.mdpi.com/)]
- 8. The suppressive effect of the specific KCC2 modulator CLP290 on seizure in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. "A Study on the Mechanism of CLP290 Restoration of KCC2 and Neuroprotec" by Ekaterina Stepanova [scholarscompass.vcu.edu]
- To cite this document: BenchChem. [Technical Support Center: CLP290 Long-Term Toxicity Assessment]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b606730/docs#technical-support-center-clp290-long-term-toxicity-assessment>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)